

An In-depth Technical Guide to 4-Ethoxybenzyl Alcohol

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Compound of Interest

Compound Name: 4-Ethoxybenzyl alcohol

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This technical guide provides a comprehensive overview of **4-ethoxybenzyl alcohol**, a versatile aromatic alcohol with significant applications in organic synthesis and pharmaceutical development. The information is tailored for researchers, scientists, and professionals in drug development, offering detailed data, experimental protocols, and visual representations of key processes.

Nomenclature and Identification

- IUPAC Name: (4-ethoxyphenyl)methanol^{[1][2]}
- Synonyms: **4-Ethoxybenzyl alcohol**, p-Ethoxybenzyl alcohol, Benzenemethanol, 4-ethoxy-, 4-Ethoxybenzenemethanol, (4-Ethoxyphenyl)methanol #, [4-(ethyloxy)phenyl]methanol, (4-ethoxyphenyl)methan-1-ol^{[2][3][4][5]}

Chemical and Physical Properties

The following table summarizes the key quantitative data for **4-ethoxybenzyl alcohol**.

Property	Value	Source
Molecular Formula	C ₉ H ₁₂ O ₂	[1][2][3][6][7]
Molecular Weight	152.19 g/mol	[1][3][6][7]
CAS Number	6214-44-4	[1][2][3]
Melting Point	27 °C	[4][6]
Boiling Point	153-154 °C @ 25 Torr	[4]
InChI	1S/C9H12O2/c1-2-11-9-5-3-8(7-10)4-6-9/h3-6,10H,2,7H2,1H3	[1][3][4]
InChIKey	UKFLLQIRBABMKF-UHFFFAOYSA-N	[1][3][4]
Canonical SMILES	CCOCc1ccc(CO)cc1	[4][6]

Experimental Protocols: Synthesis of 4-Ethoxybenzyl Alcohol

4-Ethoxybenzyl alcohol is commonly synthesized through the reduction of 4-ethoxybenzaldehyde. Below are detailed methodologies for common laboratory and potential scale-up syntheses.

1. Synthesis via Sodium Borohydride Reduction[8]

- Materials:
 - 4-ethoxybenzaldehyde (3.3 g, 22 mmol)
 - Sodium borohydride (830 mg, 22 mmol)
 - Absolute ethanol (25 mL)
 - Dilute hydrochloric acid

- Ethyl acetate
- Magnesium sulfate (MgSO_4)
- Procedure:
 - Combine 4-ethoxybenzaldehyde and sodium borohydride in absolute ethanol.
 - Stir the mixture at room temperature until the reaction is complete (monitoring by TLC is recommended).
 - Pour the reaction mixture into dilute hydrochloric acid.
 - Extract the aqueous layer with ethyl acetate.
 - Separate the organic phase and perform two additional extractions of the aqueous phase with ethyl acetate.
 - Combine all organic phases and dry over magnesium sulfate.
 - Evaporate the solvent under reduced pressure.
 - Purify the resulting product by silica gel chromatography to yield **4-ethoxybenzyl alcohol**.

2. Synthesis via Catalytic Hydrogenation[9]

- Materials:
 - 4-ethoxybenzaldehyde (150 kg)
 - Anhydrous ethanol (400 kg)
 - Palladium on carbon (Pd/C , 1.5 kg)
 - Hydrogen gas (H_2)
- Procedure:
 - Dissolve 4-ethoxybenzaldehyde in anhydrous ethanol in a suitable reactor.

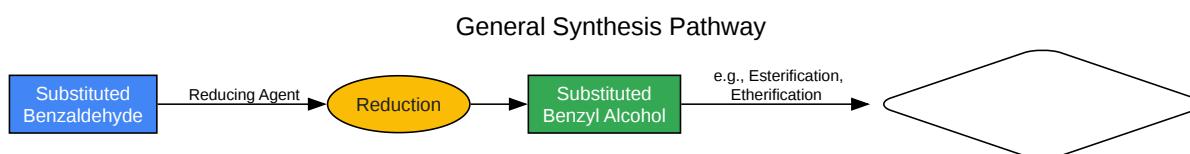
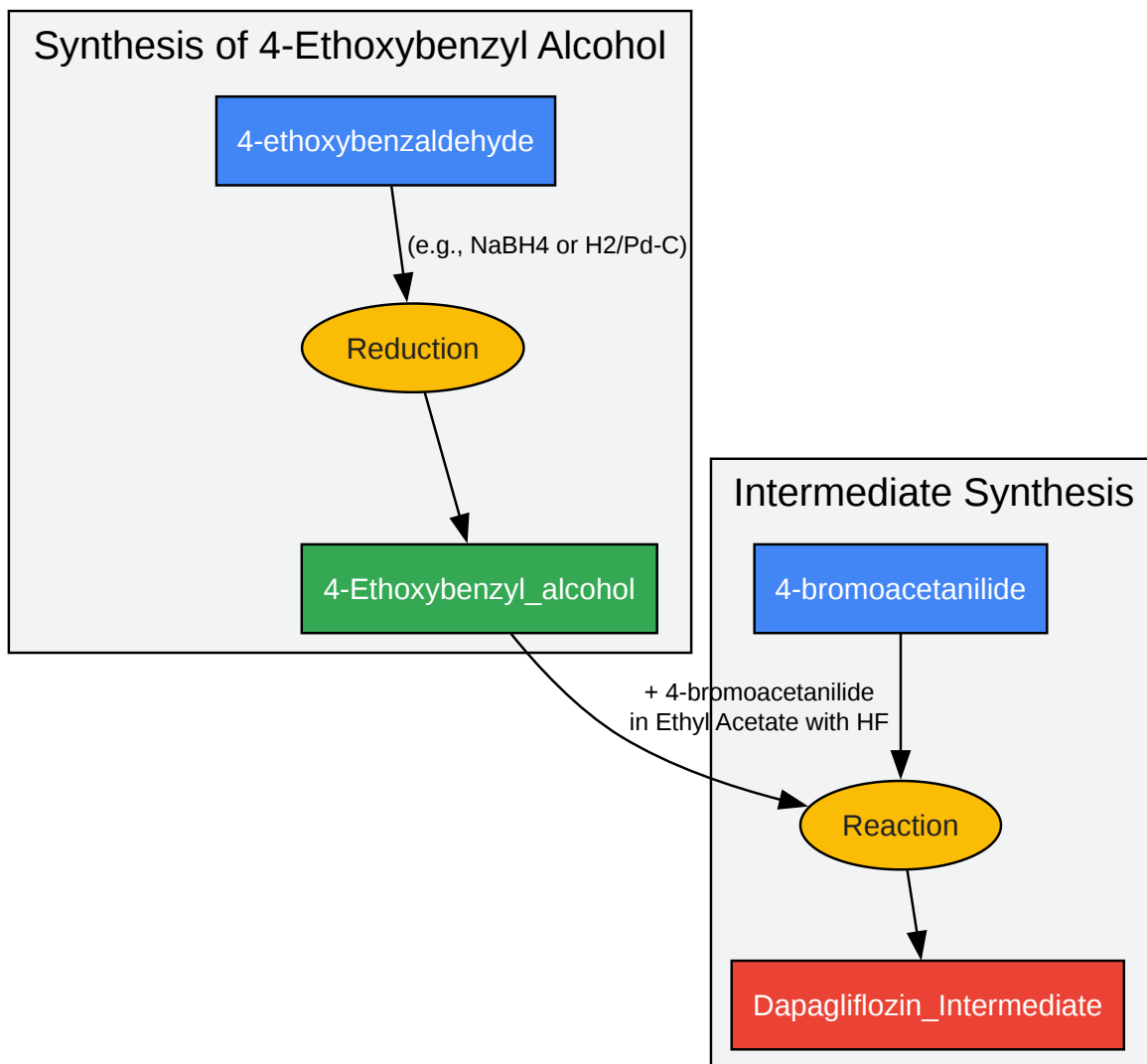
- Add the Pd/C catalyst to the solution.
- Introduce hydrogen gas into the reactor.
- Heat the mixture to reflux and maintain for 6 hours.
- After the reaction is complete, filter the mixture to remove the catalyst.
- Recover the solvent from the filtrate by distillation under reduced pressure to obtain **4-ethoxybenzyl alcohol** as a light yellow liquid (Yield: 99%).

Applications in Pharmaceutical Synthesis

4-Ethoxybenzyl alcohol is a key intermediate in the synthesis of various pharmaceuticals.[3] Its derivatives have shown potential in treating neurological disorders, inflammatory conditions, and infectious diseases.[3] A notable application is in the preparation of intermediates for Dapagliflozin, a sodium-glucose co-transporter 2 (SGLT2) inhibitor used for treating type 2 diabetes.[9]

Below is a logical workflow illustrating the role of **4-ethoxybenzyl alcohol** in the synthesis of a Dapagliflozin intermediate.[9]

Workflow: Synthesis of Dapagliflozin Intermediate

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